

An In-depth Technical Guide to 2-Iodo-4-methyl-6-nitrophenol

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Compound of Interest

Compound Name: 2-Iodo-4-methyl-6-nitrophenol

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For Researchers, Scientists, and Drug Development Professionals

IUPAC Name: **2-Iodo-4-methyl-6-nitrophenol**

This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Iodo-4-methyl-6-nitrophenol**, alongside a discussion of its potential synthesis and biological relevance based on related compounds. Due to the limited availability of published data for this specific molecule, this guide also highlights areas where further research is needed.

Chemical and Physical Properties

While specific experimental data for **2-Iodo-4-methyl-6-nitrophenol** is scarce in publicly available literature, its basic properties have been identified.

Property	Value	Source
IUPAC Name	2-Iodo-4-methyl-6-nitrophenol	Chemspace[1]
CAS Number	69492-91-7	NIST[2], Santa Cruz Biotechnology[3]
Molecular Formula	C7H6INO3	NIST[2], Santa Cruz Biotechnology[3]
Molecular Weight	279.03 g/mol	NIST[2], Santa Cruz Biotechnology[3]

Note: Experimental values for properties such as melting point, boiling point, and solubility are not readily available in the searched databases. Researchers are advised to perform experimental determination for these values.

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Iodo-4-methyl-6-nitrophenol**.

Data Type	Availability	Source
Infrared (IR) Spectrum	Available	NIST Chemistry WebBook[2]
Mass Spectrum (Electron Ionization)	Available	NIST Chemistry WebBook[2]
Nuclear Magnetic Resonance (NMR) Spectrum	Data not available in searched resources.	

Synthesis of 2-Iodo-4-methyl-6-nitrophenol: A Proposed Experimental Protocol

A specific, detailed experimental protocol for the synthesis of **2-Iodo-4-methyl-6-nitrophenol** is not described in the reviewed literature. However, a plausible synthetic route can be proposed based on established organic chemistry principles. The synthesis could potentially be

achieved through the iodination of 4-methyl-2-nitrophenol or the nitration of 2-iodo-4-methylphenol. The following is a hypothetical protocol for the iodination of 4-methyl-2-nitrophenol.

Reaction: Iodination of 4-methyl-2-nitrophenol

Materials:

- 4-methyl-2-nitrophenol
- Iodine monochloride (ICl) or N-Iodosuccinimide (NIS)
- An appropriate solvent (e.g., glacial acetic acid, dichloromethane)
- Deionized water
- Sodium thiosulfate solution
- Sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvent for extraction (e.g., ethyl acetate)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and under a nitrogen atmosphere, dissolve 4-methyl-2-nitrophenol in the chosen solvent.
- Cool the solution in an ice bath to 0-5 °C.
- Slowly add a solution of the iodinating agent (e.g., iodine monochloride in the same solvent) dropwise to the cooled solution while maintaining the temperature.
- After the addition is complete, allow the reaction mixture to stir at room temperature for a specified time, monitoring the reaction progress by thin-layer chromatography (TLC).

- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium thiosulfate to remove any unreacted iodine.
- If an acidic solvent was used, neutralize the mixture with a saturated aqueous solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and extract the product with an organic solvent like ethyl acetate.
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, and filter.
- Remove the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by a suitable method, such as column chromatography or recrystallization, to obtain pure **2-Iodo-4-methyl-6-nitrophenol**.

Characterization: The identity and purity of the synthesized compound should be confirmed using the following techniques:

- NMR Spectroscopy (^1H and ^{13}C): To determine the chemical structure.
- Mass Spectrometry: To confirm the molecular weight.
- IR Spectroscopy: To identify functional groups.
- Melting Point Analysis: To assess purity.

Biological Activity and Signaling Pathways

Direct experimental data on the biological activity of **2-Iodo-4-methyl-6-nitrophenol** is not available in the current literature. However, the biological activities of structurally related nitrophenol compounds have been reported, offering some insights into its potential applications.

Nitroaromatic compounds, including nitrophenol derivatives, are known to exhibit a wide range of biological activities, such as antimicrobial and anticancer effects. The biological activity of these compounds is significantly influenced by the nature and position of substituents on the

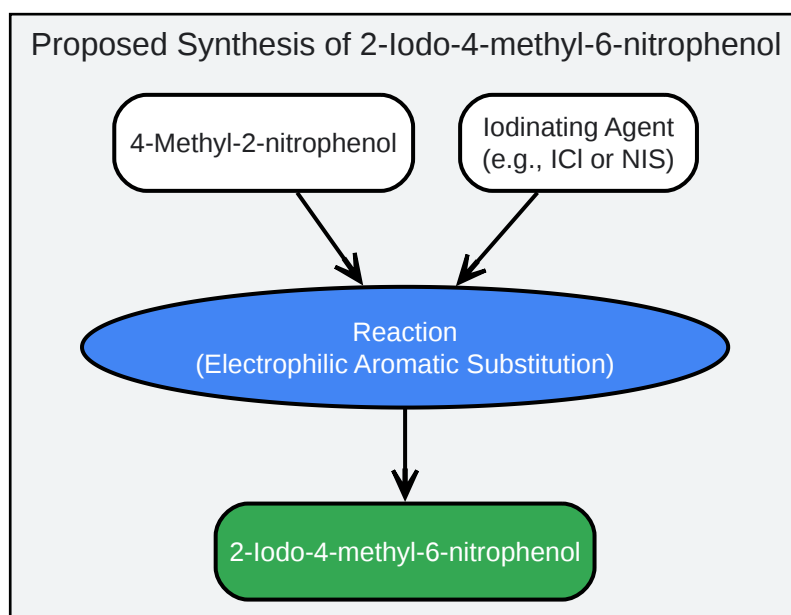
aromatic ring. The nitro group, being a strong electron-withdrawing group, is often a key pharmacophore.

For instance, some nitrophenol derivatives have demonstrated antibacterial activity. The introduction of different substituents to the nitrophenol scaffold can fine-tune their biological profiles. The position of the nitro group is also crucial; for example, 4-nitrophenol has been found to be more cytotoxic against human lung cells than 2-nitrophenol.

Given the presence of the nitro group and iodine in its structure, **2-Iodo-4-methyl-6-nitrophenol** could potentially exhibit biological activities. However, without experimental data, any discussion of its specific effects or involvement in signaling pathways remains speculative. Further research, including in vitro and in vivo studies, is necessary to determine the biological profile of this compound.

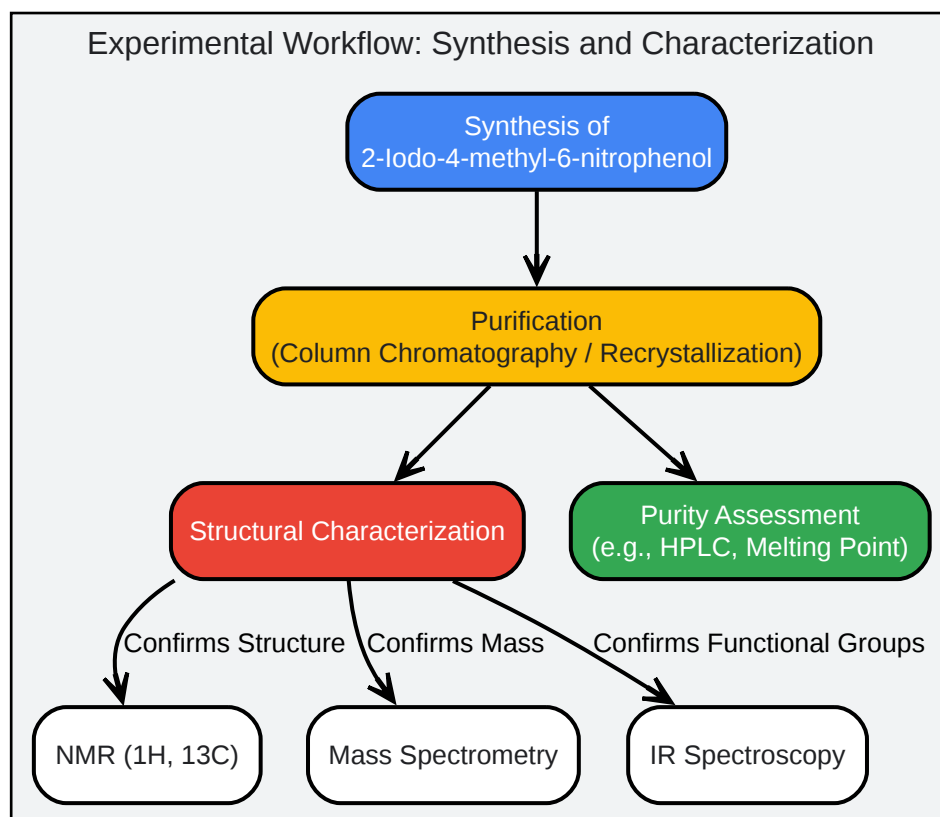
Visualizations

To aid in the understanding of the synthesis and potential experimental investigation of **2-Iodo-4-methyl-6-nitrophenol**, the following diagrams are provided.



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Caption: Proposed synthetic pathway for **2-Iodo-4-methyl-6-nitrophenol**.



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Caption: A logical workflow for the synthesis and characterization of the title compound.

Conclusion

2-Iodo-4-methyl-6-nitrophenol is a distinct chemical entity with confirmed spectroscopic data available through the NIST Chemistry WebBook. However, a significant gap exists in the scientific literature regarding its specific physical properties, detailed experimental protocols for its synthesis, and its biological activities. The information provided in this guide on synthesis and potential biological relevance is based on established chemical principles and data from structurally related compounds. It is imperative for researchers interested in this molecule to conduct further experimental work to fully characterize its properties and explore its potential applications in drug development and other scientific fields.

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